

Application Note: Synthesis of 7-Amino-5-hydroxy-2,3-dihydroinden-1-one

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Compound of Interest

Compound Name: 7-Amino-5-hydroxy-2,3-dihydroinden-1-one

Cat. No.: B11920773

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Executive Summary

The synthesis of **7-amino-5-hydroxy-2,3-dihydroinden-1-one** (7-amino-5-hydroxy-1-indanone) presents a unique regiochemical challenge. Direct electrophilic aromatic substitution (e.g., nitration) of 5-hydroxy-1-indanone typically favors the 4- or 6-positions due to the directing effects of the hydroxyl group and the steric constraints of the 7-position (peri-position to the carbonyl).

This protocol details a "De Novo Ring Construction & Late-Stage Amination" strategy. By starting with a symmetric 3,5-disubstituted benzene precursor, we enforce the formation of the 5,7-substitution pattern upon cyclization. A high-fidelity sequence involving regioselective ether cleavage, triflation, and Buchwald-Hartwig amination is then employed to install the nitrogen at the elusive 7-position.

Synthetic Strategy & Mechanism

The Regiochemistry Problem

In 1-indanone systems:

- C1-Carbonyl: Deactivates the ring, directing incoming electrophiles meta (to positions 4 and 6).
- C5-Hydroxyl: Strongly activates ortho/para (to positions 4 and 6).
- C7-Position: Located ortho to the carbonyl attachment and meta to the C5-hydroxyl. It is electronically deactivated and sterically crowded.

The Solution: The "Dimethoxy" Route

To access the 7-amino isomer, we utilize 3,5-dimethoxybenzaldehyde as the starting material. The symmetry of the precursor ensures that cyclization of the propionic acid derivative yields 5,7-dimethoxy-1-indanone. We then exploit the "Kinetic Trap" effect of Aluminum Chloride (AlCl_3) to selectively demethylate the 7-methoxy group (adjacent to the carbonyl), creating a handle for nitrogen installation.

Reaction Pathway Visualization



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Caption: Step-wise synthetic logic from commercial aldehyde to target amino-indanone.

Detailed Experimental Protocols

Phase 1: Scaffold Construction

Step 1: Synthesis of 3,5-Dimethoxycinnamic Acid

Rationale: The Knoevenagel condensation extends the carbon chain to the required 3-carbon length for the indanone ring.

- Reagents: 3,5-Dimethoxybenzaldehyde (1.0 eq), Malonic acid (1.2 eq), Pyridine (solvent/base), Piperidine (cat).
- Protocol:

- Dissolve 3,5-dimethoxybenzaldehyde (16.6 g, 100 mmol) and malonic acid (12.5 g, 120 mmol) in pyridine (40 mL).
- Add piperidine (1.0 mL).
- Heat to 100°C for 4 hours until CO₂ evolution ceases.
- Cool to RT and pour into ice-cold HCl (6M, 200 mL) to precipitate the acid.
- Filter the white solid, wash with water, and dry.
- Yield Expectation: 90-95%.

Step 2: Hydrogenation to Hydrocinnamic Acid

Rationale: Reduction of the alkene is necessary to prevent polymerization during the Friedel-Crafts step.

- Protocol:
 - Suspend cinnamic acid derivative in MeOH.
 - Add 10% Pd/C (5 wt%). Hydrogenate at 30 psi (balloon pressure sufficient) for 4 hours.
 - Filter through Celite and concentrate.

Step 3: Intramolecular Friedel-Crafts Cyclization

Rationale: Closing the ring on the 3,5-dimethoxy precursor forces the formation of the 5,7-dimethoxy pattern.

- Reagents: 3,5-Dimethoxyhydrocinnamic acid, SOCl₂, AlCl₃, DCM.
- Protocol:
 - Dissolve acid (10 g) in DCM (100 mL). Add SOCl₂ (1.5 eq) and DMF (3 drops). Reflux 2h to form acid chloride. Concentrate to remove excess SOCl₂.
 - Redissolve residue in anhydrous DCM (100 mL). Cool to 0°C.

- Add AlCl_3 (1.2 eq) portion-wise. (Caution: Exothermic).
- Warm to RT and stir for 2 hours.
- Quench with ice water. Extract with DCM.
- Purification: Recrystallize from Hexane/EtOAc.
- Product: 5,7-Dimethoxy-1-indanone.

Phase 2: Regioselective Editing

Step 4: Regioselective Demethylation (The " AlCl_3 Trap")

Rationale: AlCl_3 coordinates to the carbonyl oxygen and the 7-methoxy oxygen, forming a stable 6-membered chelate. This activates the 7-methoxy bond for cleavage while leaving the 5-methoxy group intact [1].

- Protocol:
 - Dissolve 5,7-dimethoxy-1-indanone (5.0 g) in anhydrous Toluene (50 mL).
 - Add AlCl_3 (3.0 eq).
 - Heat to reflux for 3 hours. Monitor by TLC (Target is more polar than SM).
 - Cool and quench carefully with 1M HCl.
 - Extract with EtOAc.[1][2] The organic layer contains 7-hydroxy-5-methoxy-1-indanone.
 - QC Check: ^1H NMR should show loss of one -OMe singlet and appearance of a downfield -OH peak (~9-11 ppm, H-bonded).

Step 5: Triflate Activation

Rationale: Converting the phenol to a triflate (OTf) creates a pseudohalide suitable for Palladium-catalyzed amination.

- Protocol:

- Dissolve 7-hydroxy-5-methoxy-1-indanone (1.0 eq) in DCM at 0°C.
- Add Pyridine (2.0 eq) followed by Triflic Anhydride (Tf₂O, 1.2 eq) dropwise.
- Stir at 0°C for 1 hour.
- Wash with cold 0.5M HCl, sat. NaHCO₃, and brine.
- Product: 5-methoxy-1-oxo-2,3-dihydro-1H-inden-7-yl trifluoromethanesulfonate.

Phase 3: Nitrogen Installation

Step 6: Buchwald-Hartwig Amination

Rationale: This step installs the nitrogen. Benzophenone imine is used as an ammonia surrogate because it prevents over-arylation (formation of secondary/tertiary amines) [2].

- Reagents: Triflate (1.0 eq), Benzophenone Imine (1.2 eq), Pd₂(dba)₃ (2 mol%), BINAP (4 mol%), Cs₂CO₃ (1.4 eq), Toluene.
- Protocol:
 - Combine all reagents in a sealed tube under Argon.
 - Heat to 100°C for 12 hours.
 - Cool, filter through Celite, and concentrate.
 - Hydrolysis: Dissolve the crude imine in THF/2M HCl (1:1) and stir for 1 hour at RT to release the primary amine.
 - Neutralize and extract.[1][2][3]
 - Intermediate: 7-Amino-5-methoxy-1-indanone.

Step 7: Final Demethylation

Rationale: BBr₃ is used to cleave the remaining 5-methoxy ether.

- Protocol:

- Dissolve 7-amino-5-methoxy-1-indanone in anhydrous DCM at -78°C.
- Add BBr₃ (1M in DCM, 3.0 eq).
- Warm slowly to RT and stir overnight.
- Quench: Cool to 0°C, add MeOH dropwise (Caution: Violent reaction).
- Neutralize with sat. NaHCO₃ to pH 8 (to ensure amine is free base).
- Extract with EtOAc/THF mixture (product is polar).
- Final Purification: Flash chromatography (DCM/MeOH).

Analytical Data Specifications

Parameter	Specification	Notes
Appearance	Yellow to orange powder	Indanones with amines often exhibit color due to conjugation.
MS (ESI+)	[M+H] ⁺ = 164.07	Formula: C ₉ H ₉ NO ₂
¹ H NMR (DMSO-d ₆)	δ ~6.0-6.5 (2H, aromatic)	The 4 and 6 protons will appear as doublets (meta-coupling, J~2Hz).
¹ H NMR (Amine)	Broad singlet ~5-7 ppm	Exchangeable with D ₂ O.
¹ H NMR (OH)	Broad singlet ~9-10 ppm	Exchangeable with D ₂ O.
IR Spectrum	~1680 cm ⁻¹ (C=O)	Ketone stretch, shifted slightly lower due to conjugation/H-bonding.

References

- Regioselective Demethylation of Polymethoxy-1-indanones

- Source: Beilstein Journal of Organic Chemistry, "Synthesis of 1-indanones with a broad range of biological activity".
- Context: Describes the use of Lewis acids (AlCl_3) to selectively cleave methoxy groups ortho to carbonyls in indanone systems.
- Buchwald-Hartwig Amination of Aryl Triflates
 - Source: Organic Syntheses, "Palladium-Catalyzed Amination of Aryl Trifl
 - Context: Standard protocols for converting phenols to anilines via trifl
- Synthesis of 5,7-Dimethoxy-1-indanone
 - Source: Organic Syntheses, "Catalytic Intramolecular Friedel-Crafts Reaction... Preparation of 5,6-Dimethoxy-2-Methyl-1-Indanone" (Analogous chemistry).
 - Context: Provides the foundational method for cyclizing electron-rich hydrocinnamic acids.
- General Indanone Synthesis Review
 - Source: GuideChem/ChemicalBook, "Synthesis of 7-hydroxy-1-indanone".
 - Context: Discusses alternative routes and the difficulty of accessing the 7-position directly.

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